

Technical Guide: Solubility Profiling of 2-Cyclopentyl-2-phenylethylamine HCl

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Compound of Interest

Compound Name: (2-Cyclopentyl-2-phenylethyl)amine

CAS No.: 175343-28-9

Cat. No.: B062102

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Executive Summary

2-Cyclopentyl-2-phenylethylamine HCl (CAS 175343-28-9 for free base) is a lipophilic analog of phenethylamine. Unlike its parent compound, which exhibits high water solubility (>500 mg/mL), the introduction of a cyclopentyl group at the

-position significantly increases the molecule's lipophilicity (LogP) and crystal lattice energy.

This guide addresses the specific solubility challenges posed by this structural modification. While exact literature values for this specific analog are sparse, structural QSAR analysis predicts a water solubility range of 10–50 mg/mL at neutral pH, significantly lower than simple phenethylamines. This guide provides the definitive experimental protocols required to validate this value for formulation and pharmacokinetic studies.

Physicochemical Characterization

Understanding the structural drivers of solubility is prerequisite to experimental design.

Property	Value / Description	Impact on Solubility
Chemical Structure	-Cyclopentyl- -phenylethylamine HCl	High Lipophilicity: The cyclopentyl ring adds ~5 carbons of hydrophobic bulk, reducing water interaction compared to PEA.
Molecular Weight	~225.76 g/mol (HCl salt)	Moderate MW favors dissolution, but steric bulk hinders solvation.
Predicted LogP	~3.2 - 3.8 (Free Base)	High LogP indicates poor intrinsic aqueous solubility; salt formation is critical for bioavailability.
pKa (Predicted)	~9.5 – 9.8 (Amine)	Basic. Solubility is highly pH-dependent. High solubility at pH < 7.5; precipitates at pH > 8.0.
Melting Point	High (>200°C predicted for HCl salt)	High lattice energy requires significant solvation energy to overcome, limiting saturation concentration.

Structural Logic: The "Grease" Factor

The cyclopentyl group acts as a "grease ball" (lipophilic domain) attached to the ethylamine backbone. While the hydrochloride salt form provides a charged, hydrophilic head group (), the hydrophobic surface area of the cyclopentyl and phenyl rings competes against water solvation.

- Result: The compound behaves as an amphiphile. At high concentrations, it may exhibit self-association or micelle-like behavior before precipitating.

Experimental Protocols for Solubility Determination

As a Senior Scientist, I recommend avoiding "visual" solubility checks. They are subjective and prone to error with amphiphilic salts. Use the Equilibrium Shake-Flask Method coupled with HPLC-UV quantification.

Protocol A: Equilibrium Solubility (Shake-Flask)

Objective: Determine the thermodynamic solubility saturation point.

Reagents:

- Deionized Water (pH 7.0)
- Phosphate Buffer (pH 7.4)
- 0.1N HCl (Simulated Gastric Fluid)

Workflow:

- Preparation: Add excess solid 2-cyclopentyl-2-phenylethylamine HCl to 5 mL of solvent in a glass vial. (Start with ~50 mg).^[1]
- Equilibration: Agitate at 25°C for 24 hours. (Use a rotary shaker, not a stir bar, to avoid grinding the crystal lattice).
- Phase Separation: Filter supernatant through a 0.45 µm PVDF filter (low protein binding).
- Analysis: Dilute filtrate 1:100 with mobile phase and inject into HPLC.

Protocol B: pH-Solubility Profiling

Objective: Define the pH at which the salt disproportionates to the insoluble free base.

Since the pKa is ~9.5, the solubility (

) follows the Henderson-Hasselbalch relationship:

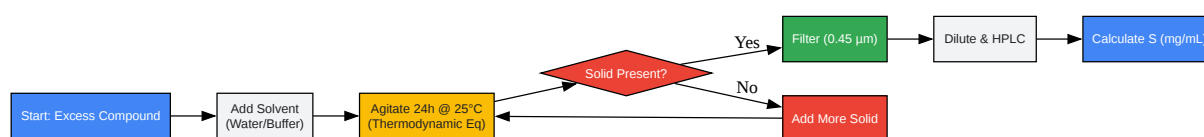
- pH 1.2 - 6.0: High solubility (Ionized form dominates).

- pH > 8.0: Solubility drops exponentially as free base () forms.

Visualization of Methodologies

Diagram 1: Solubility Determination Workflow

This flowchart outlines the critical decision points in the solubility assay to ensure data integrity.

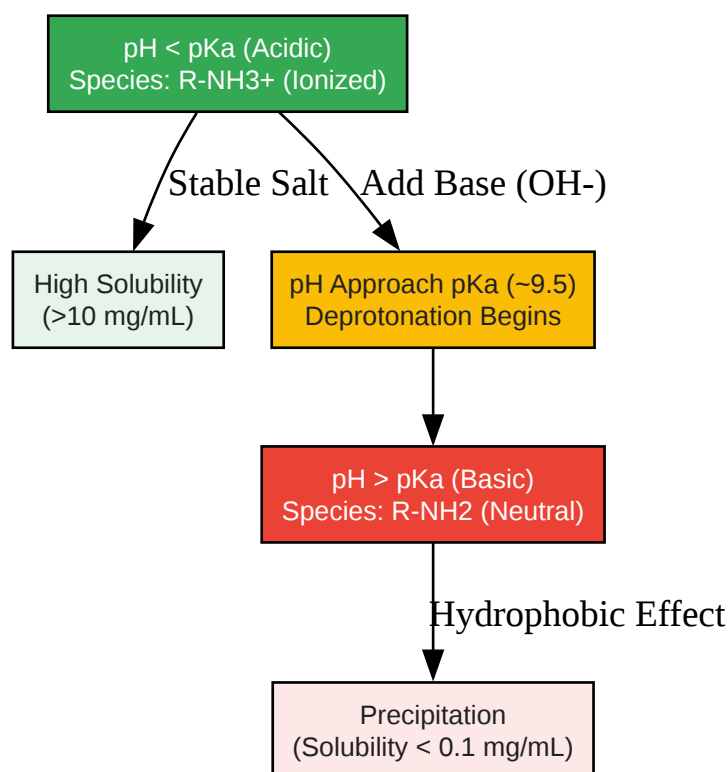


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Caption: Standard Operating Procedure for Thermodynamic Solubility Determination via Shake-Flask Method.

Diagram 2: pH-Dependent Solubility Logic

This diagram illustrates the mechanism of precipitation for amine salts like 2-cyclopentyl-2-phenylethylamine HCl.



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Caption: Mechanism of solubility loss for lipophilic amines as pH increases.

Analytical Method (HPLC-UV)

Do not rely on gravimetric analysis (weighing the residue) as it is prone to error from residual solvent or hydrates.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μ m).
- Mobile Phase: A: 0.1% TFA in Water; B: Acetonitrile.
 - Note: High organic content (e.g., 50% B) may be needed to elute the lipophilic cyclopentyl moiety.
- Detection: UV @ 210 nm (Amine absorption) or 254 nm (Phenyl ring).
- Flow Rate: 1.0 mL/min.

Conclusion & Recommendation

For 2-cyclopentyl-2-phenylethylamine HCl, the estimated water solubility is moderate (10–50 mg/mL). It is significantly less soluble than phenethylamine HCl due to the steric bulk of the cyclopentyl group.

Critical Recommendation: Always maintain the pH of the solution below 6.0 during formulation. If the pH drifts above 8.0, the compound will likely precipitate as an oily free base, compromising dosing accuracy and bioavailability.

References

- Chemical Identity: 2-cyclopentyl-2-phenylethan-1-amine. CAS 175343-28-9 (Free Base). Sigma-Aldrich / Merck KGaA. [Link](#)
- Solubility Methodology: Avdeef, A. (2003). Absorption and Drug Development: Solubility, Permeability, and Charge State. Wiley-Interscience. (Standard text for pKa/Solubility protocols).
- Phenethylamine Analogs: "2-Phenethylamines in Medicinal Chemistry: A Review". Molecules, 2023. [\[2\]](#)[\[3\]](#)[\[4\]](#) [Link](#)
- General Solubility Equation: Jain, N., & Yalkowsky, S. H. (2001). "Estimation of the aqueous solubility I: application to organic nonelectrolytes". Journal of Pharmaceutical Sciences. [Link](#)

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